

Application Notes and Protocols: Sulconazole Nitrate as a Reference Standard

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Compound of Interest

Compound Name: *Sulconazole Nitrate*

Cat. No.: *B000542*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sulconazole nitrate is an imidazole derivative with broad-spectrum antifungal activity.[1][2] In the analytical laboratory, it serves as a crucial reference standard for the identification and quantification of sulconazole in pharmaceutical formulations and biological matrices. Its well-characterized physical and chemical properties ensure the accuracy and reliability of analytical methods. These notes provide comprehensive information on the use of **sulconazole nitrate** as a reference standard, including its specifications, analytical protocols, and the underlying mechanism of action.

Physicochemical Properties and Specifications

Sulconazole nitrate reference standards are produced under stringent quality control to ensure their suitability for analytical applications.[3] They are typically qualified as Certified Reference Materials (CRMs) and offer traceability to primary standards from pharmacopeias such as the USP and EP.[3]

Table 1: Physicochemical Properties of **Sulconazole Nitrate**

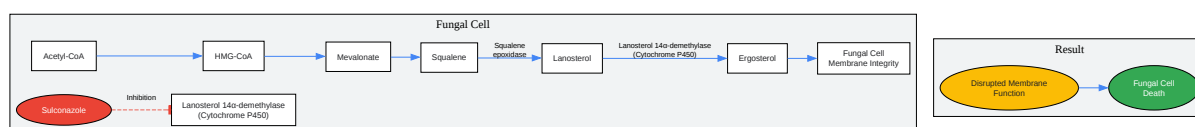
Property	Value	Reference
Chemical Name	(±)-1-[2,4-Dichloro-β-[(p-chlorobenzyl)thio]phenethyl]imidazole mononitrate	[4][5]
Molecular Formula	C ₁₈ H ₁₅ Cl ₃ N ₂ S · HNO ₃	[3][6]
Molecular Weight	460.76 g/mol	[3][6][7]
CAS Number	61318-91-0	[3][5][6]
Appearance	White to off-white crystalline powder	[2][8]
Solubility	Freely soluble in pyridine; slightly soluble in ethanol, acetone, and chloroform; very slightly soluble in water. Soluble in water (50 mg/ml) with heat and sonication.	[2][8][9]
Melting Point	Approximately 130°C	[2][8]

Table 2: Specifications for **Sulconazole Nitrate** as a Reference Standard (based on USP)

Parameter	Specification	Reference
Assay	98.0% - 102.0% (on dried basis)	[4][10]
Loss on Drying	Not more than 1.0%	[4][10]
Residue on Ignition	Not more than 0.1%	[4][10]
Identification	Infrared Absorption, Test for Nitrate	[4][10]

Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Sulconazole nitrate exerts its antifungal effect by inhibiting the synthesis of ergosterol, an essential component of the fungal cell membrane.[7] Specifically, it inhibits the fungal cytochrome P-450 enzyme, lanosterol 14 α -demethylase. This enzyme is critical for the conversion of lanosterol to ergosterol. The disruption of ergosterol synthesis leads to alterations in cell membrane permeability and the accumulation of toxic methylated sterols, ultimately resulting in the inhibition of fungal growth.



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Caption: Mechanism of action of Sulconazole.

Experimental Protocols

Preparation of Standard and Sample Solutions for HPLC Analysis

This protocol is based on the USP monograph for **Sulconazole Nitrate** assay.[4][10]

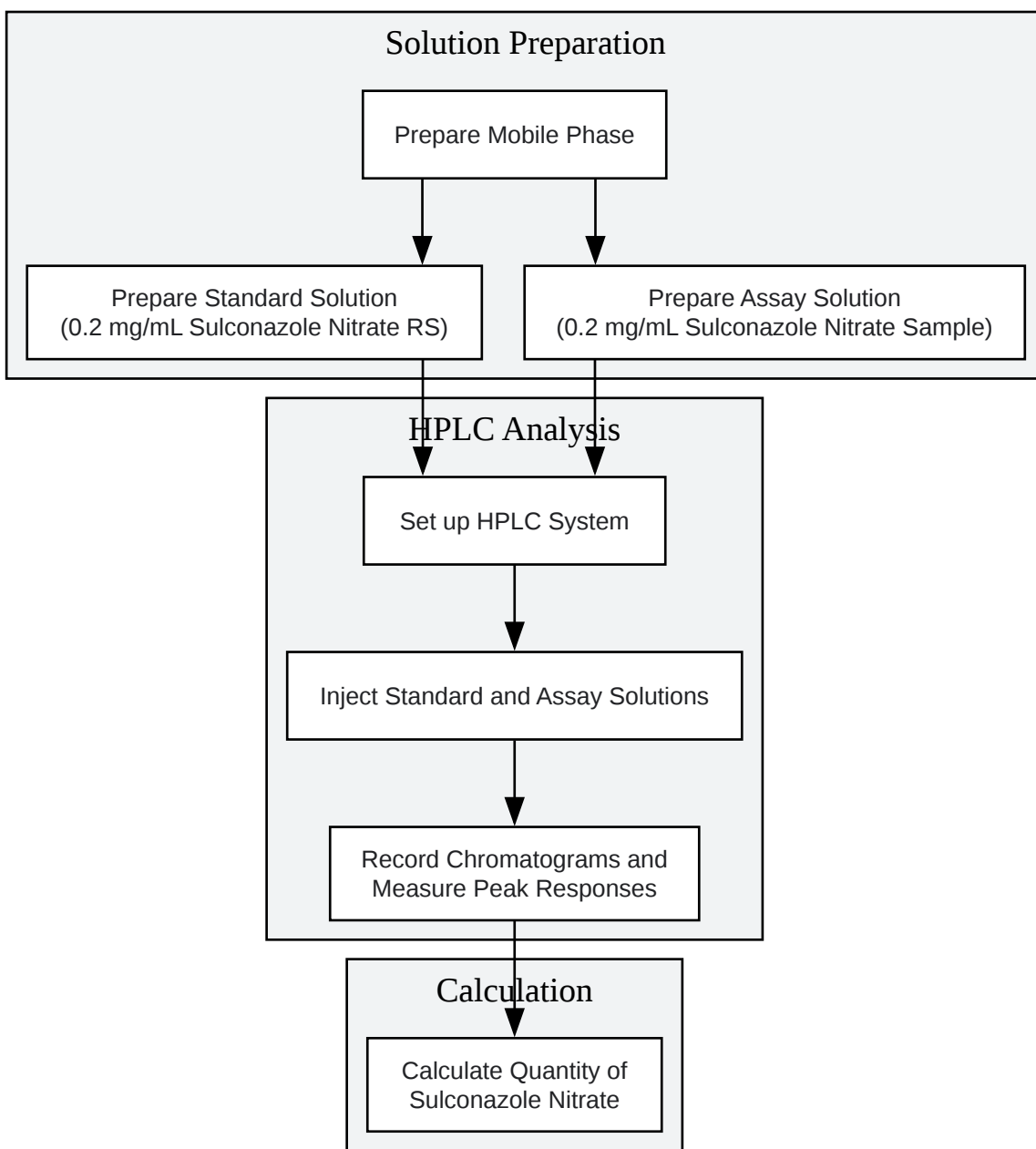
Materials:

- **Sulconazole Nitrate** Reference Standard (RS)
- **Sulconazole Nitrate** sample
- Methanol, HPLC grade
- Water, HPLC grade

- Sodium 1-pentanesulfonate
- Sulfuric acid, 2N
- Volumetric flasks (100 mL)
- Pipettes
- Syringe filters (0.45 µm)

Procedure:

- Mobile Phase Preparation:
 - Dissolve 1.9 g of sodium 1-pentanesulfonate in 300 mL of water.
 - Add 700 mL of methanol and mix.
 - Adjust the pH to 3.8 ± 0.1 with 2N sulfuric acid.
 - Filter the mobile phase through a 0.45 µm membrane filter and degas.[\[4\]](#)[\[10\]](#)
- Standard Preparation (0.2 mg/mL):
 - Accurately weigh a quantity of USP **Sulconazole Nitrate** RS.
 - Dissolve it in the Mobile Phase in a volumetric flask to obtain a solution with a known concentration of about 0.2 mg/mL.[\[4\]](#)[\[10\]](#)
 - Dilute quantitatively and stepwise if necessary.[\[4\]](#)[\[10\]](#)
- Assay Preparation (0.2 mg/mL):
 - Accurately weigh about 20 mg of **Sulconazole Nitrate** sample.
 - Transfer to a 100-mL volumetric flask.
 - Dissolve in and dilute to volume with the Mobile Phase and mix.[\[4\]](#)



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Caption: HPLC analysis workflow.

High-Performance Liquid Chromatography (HPLC) Method

This method is for the quantitative determination of **sulconazole nitrate**.

Table 3: HPLC Method Parameters

Parameter	Specification	Reference
Mobile Phase	Dissolve 1.9 g of sodium 1-pentanesulfonate in 300 mL of water, add 700 mL of methanol, and mix. Adjust with 2N sulfuric acid to a pH of 3.8 ± 0.1, filter, and degas.	[4][10]
Column	4.6-mm × 25-cm; packing L1	[4][10]
Column Temperature	40 ± 1.0 °C	[4][10]
Flow Rate	About 2 mL/min	[4][10]
Detector	UV at 230 nm	[4][10]
Injection Volume	About 10 µL	[4][10]

System Suitability:

- Column Efficiency: Not less than 1500 theoretical plates.[4][10]
- Tailing Factor: Not more than 2.3 for the **sulconazole nitrate** peak.[4][10]
- Relative Standard Deviation (RSD): Not more than 1.5% for replicate injections.[4][10]

Calculation:

Calculate the quantity, in mg, of $C_{18}H_{15}Cl_3N_2S \cdot HNO_3$ in the portion of **Sulconazole Nitrate** taken by the formula:

$$100 * C * (rU / rS)$$

Where:

- C is the concentration, in mg per mL, of USP **Sulconazole Nitrate** RS in the Standard preparation.

- rU is the peak response from the Assay preparation.
- rS is the peak response from the Standard preparation.[4][10]

Applications in Drug Development

The use of **sulconazole nitrate** as a reference standard is critical in various stages of drug development:

- **Formulation Development:** To quantify the active pharmaceutical ingredient (API) in different formulations and assess content uniformity.
- **Stability Studies:** To monitor the degradation of **sulconazole nitrate** in drug products under various stress conditions.
- **Quality Control:** For routine testing of raw materials and finished products to ensure they meet release specifications.
- **Pharmacokinetic Studies:** To determine the concentration of sulconazole in biological fluids, such as plasma.[11]

Storage and Handling

Sulconazole nitrate reference standard should be preserved in well-closed containers and protected from light.[4] It is recommended to store it at 2-8°C.[3] For laboratory use only. Not for drug, household, or other uses.[9]

Safety Information

Sulconazole nitrate is harmful if swallowed. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling the material. Refer to the Safety Data Sheet (SDS) for complete safety information.

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